

Essential Safety and Operational Guide for Handling 5-Acetyl-2-aminobenzonitrile

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Compound of Interest

Compound Name: 5-Acetyl-2-aminobenzonitrile

Cat. No.: B139713

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **5-Acetyl-2-aminobenzonitrile** (CAS 33720-71-7). The following procedures are designed to ensure a safe laboratory environment and minimize risks associated with this chemical. Information from related aminobenzonitrile compounds has been utilized to supplement safety protocols in the absence of a dedicated Safety Data Sheet (SDS) for this specific compound.

I. Personal Protective Equipment (PPE) and Engineering Controls

When handling **5-Acetyl-2-aminobenzonitrile**, a comprehensive approach to safety involves a combination of engineering controls and appropriate personal protective equipment.

Engineering Controls:

- Ventilation: Work in a well-ventilated area. The use of a laboratory fume hood is required to keep airborne concentrations low.^[1]
- Safety Stations: An eyewash station and a safety shower must be readily accessible in any area where this chemical is handled.^{[1][2]}

Personal Protective Equipment:

- Eye and Face Protection: Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are mandatory.^[1] A face shield should be worn in situations with a risk of splashing or explosion.^[3]
- Skin Protection:
 - Gloves: Wear compatible, chemical-resistant gloves.^[1]^[2] Disposable nitrile gloves can offer short-term protection against a range of chemicals.^[3] Always inspect gloves for integrity before use and change them immediately upon contamination.
 - Lab Coat: A lab coat must be worn and buttoned to cover as much skin as possible.^[3]
 - Clothing: Wear long pants and closed-toe, closed-heel shoes.^[3] Avoid clothing made from synthetic fabrics like polyester or acrylic.^[3]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below permissible limits, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.^[1]^[2] A respiratory protection program that adheres to OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements, or European Standard EN 149, must be implemented.^[1]

II. Quantitative Data Summary

The following table summarizes key quantitative data for **5-Acetyl-2-aminobenzonitrile** and related compounds. This information is critical for risk assessment and safe handling.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₈ N ₂ O	[4] [5] [6] [7]
Molecular Weight	160.17 g/mol	[4] [5] [6] [7] [8]
Appearance	Solid (Typical White to off-white)	[4]
Melting Point	140 - 144 °C	[4]
Solubility in Water	Low solubility	[4]
Storage Temperature	2°C - 8°C	[7]
Hazard Class	Harmful if swallowed, inhaled, or in contact with skin (General classification)	[4]

Note: Specific toxicity values (LD50, LC50) and occupational exposure limits for **5-Acetyl-2-aminobenzonitrile** are not readily available. The hazard classification is a general statement and should be treated with caution. Always handle with the assumption that the substance is toxic.

III. Handling and Storage Procedures

Safe Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust.[\[1\]](#)[\[9\]](#) Minimize dust generation and accumulation.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Use only in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[10\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[4\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)
- Store away from incompatible substances such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[11\]](#)
- Keep away from heat sources and open flames.[\[4\]](#)

IV. Spill and Disposal Plan

Accidental Release Measures:

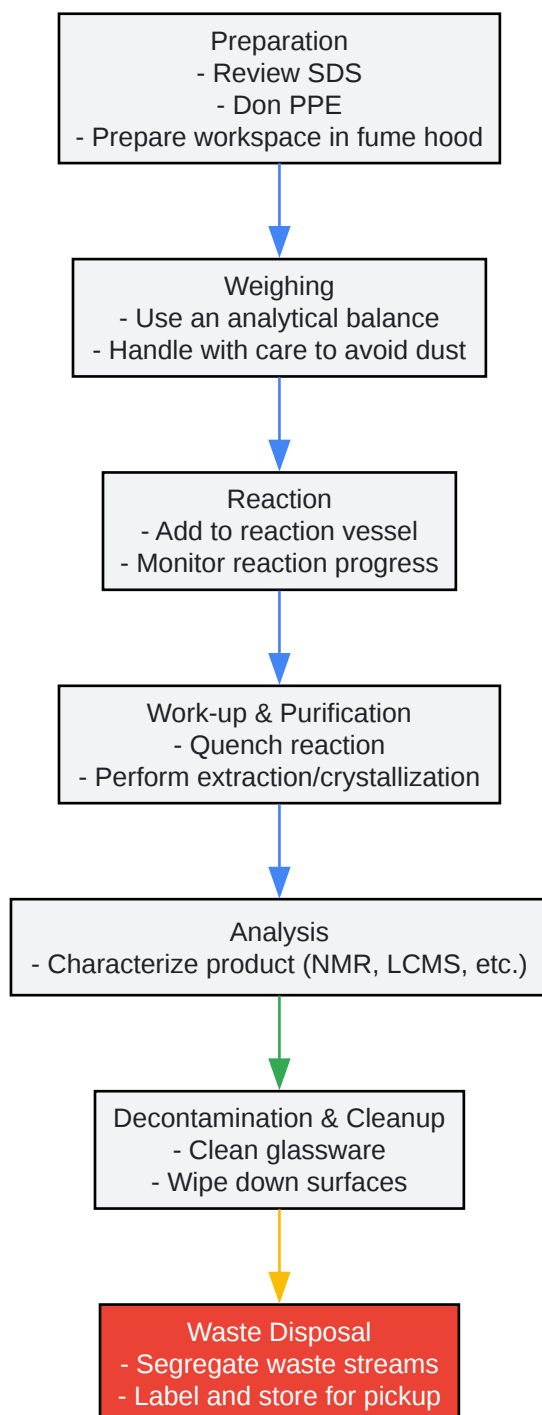
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the spill from entering drains or waterways.[\[9\]](#)[\[12\]](#)
- Clean-up:
 - For small spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it into a suitable, labeled disposal container.[\[1\]](#)[\[12\]](#)
 - For large spills, control personal contact with the substance by using appropriate PPE.[\[12\]](#)
- Decontamination: Clean the spill area thoroughly.

Disposal:

- Dispose of waste in accordance with local, regional, and national hazardous waste regulations.[\[11\]](#)
- Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[\[11\]](#)
- Do not dispose of the material down the drain.[\[11\]](#)

V. Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **5-Acetyl-2-aminobenzonitrile** in a laboratory setting.



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